

# Application Notes and Protocols: Aluminum Chloride Hydroxide in Sludge Dewatering

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## Compound of Interest

Compound Name: Aluminum;chloride;hydroxide

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of aluminum chloride hydroxide, commonly known as polyaluminum chloride (PAC), as a chemical conditioner for enhancing the dewaterability of various types of sludge. The following sections detail the mechanisms of action, experimental protocols for performance evaluation, and key performance data.

Aluminum chloride hydroxide is a highly effective coagulant used in water and wastewater treatment to improve the efficiency of solid-liquid separation processes.<sup>[1][2]</sup> Its application in sludge dewatering is primarily due to its ability to neutralize the negative surface charges of sludge particles, causing them to aggregate into larger, more compact flocs.<sup>[3][4]</sup> These larger flocs create more porous channels within the sludge cake, facilitating the release of water during mechanical dewatering processes.<sup>[5][6][7]</sup> Compared to traditional coagulants like alum and ferric chloride, PAC is often more efficient at lower dosages, effective over a wider pH range, and produces a lower volume of sludge.<sup>[8][9]</sup>

The active component in many commercial aluminum chloride hydroxide solutions is a highly cationic aluminum polymer, often represented as  $[Al_{13}O_4(OH)_{24}(H_2O)_{12}]^{7+}$ .<sup>[3][4]</sup> The speciation of these aluminum polymers, particularly the presence of middle and high polymer states, has been shown to be more effective in reducing the specific resistance to filtration (SRF) and compressibility of sludge compared to monomeric aluminum species.<sup>[5][6][7]</sup>

## Data Presentation

The following tables summarize quantitative data on the application and performance of aluminum chloride hydroxide (PAC) in sludge dewatering from various studies.

Table 1: Typical Properties of Commercial Aluminum Chloride Hydroxide (PAC) Solutions

Property	Value	Source
Physical State	Liquid	<a href="#">[3]</a> <a href="#">[4]</a>
Al <sub>2</sub> O <sub>3</sub> Content (% w/w)	10 - 30+	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[8]</a>
Basicity (%)	5 - 65+	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[8]</a>
pH	< 1.0 - 2.5	<a href="#">[3]</a> <a href="#">[4]</a>
Density (g/cm <sup>3</sup> @ 20°C)	1.20 - 1.35	<a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Colorless to light yellow liquid	<a href="#">[3]</a> <a href="#">[10]</a>

Table 2: Performance Data of Aluminum Chloride Hydroxide in Sludge Dewatering

Sludge Type	PAC Dosage	Performance Metric	Result	Source
Anaerobic Sludge	105 - 1750 mg/L	Time to Filtration (TTF)	Decreased from 1008 s to 15 s	[11]
Anaerobic Sludge	876 mg/L (optimal)	Time to Filtration (TTF)	< 70 s	[11][12]
Municipal Wastewater Sludge	Not specified	Dewatering Time	At least 50% less than alum	[13]
Urban Dewatered-Sewage Sludge (81.2% initial moisture)	8 g AlCl <sub>3</sub> / 300 g sludge	Final Moisture Content	54.03%	[14]
Wastewater Sludge	1100 mg/L (optimal Al <sub>2</sub> (SO <sub>4</sub> ) <sub>3</sub> )	Time to Filtration (TTF)	135 s	[15]
Wastewater Sludge	1100 mg/L (optimal Al <sub>2</sub> (SO <sub>4</sub> ) <sub>3</sub> )	Reduction in Sludge Moisture Content	3.3%	[15]

## Experimental Protocols

### Protocol 1: Jar Test for Optimal Dosage Determination

This protocol is a standard method for determining the optimal dosage of aluminum chloride hydroxide for sludge conditioning.[8][16]

Materials:

- Sludge sample
- Aluminum chloride hydroxide (PAC) solution of known concentration

- A series of beakers (e.g., 1 L)
- Jar testing apparatus with multiple paddles
- Pipettes or syringes for accurate dosing
- Timer
- Turbidity meter (optional)

Procedure:

- **Sample Preparation:** Fill a series of beakers with equal volumes of the sludge sample.
- **Dosing:** While stirring at a rapid mix speed (e.g., 100-120 rpm), add varying dosages of the PAC solution to each beaker.
- **Rapid Mixing:** Continue rapid mixing for a short period (e.g., 1-3 minutes) to ensure uniform dispersion of the coagulant.
- **Slow Mixing (Flocculation):** Reduce the stirring speed to a slow mix (e.g., 30-40 rpm) for a longer duration (e.g., 15-20 minutes) to promote floc formation.
- **Settling:** Stop stirring and allow the flocs to settle for a predetermined time (e.g., 30 minutes).
- **Analysis:**
  - Visually observe the floc size, settling characteristics, and supernatant clarity in each beaker.
  - Carefully decant a sample of the supernatant from each beaker and measure its turbidity.
  - The optimal dosage is the one that produces the largest, fastest-settling flocs and the lowest supernatant turbidity.

## Protocol 2: Measurement of Sludge Dewaterability using Buchner Funnel Test

This protocol measures the Specific Resistance to Filtration (SRF), a key parameter for quantifying sludge dewaterability.

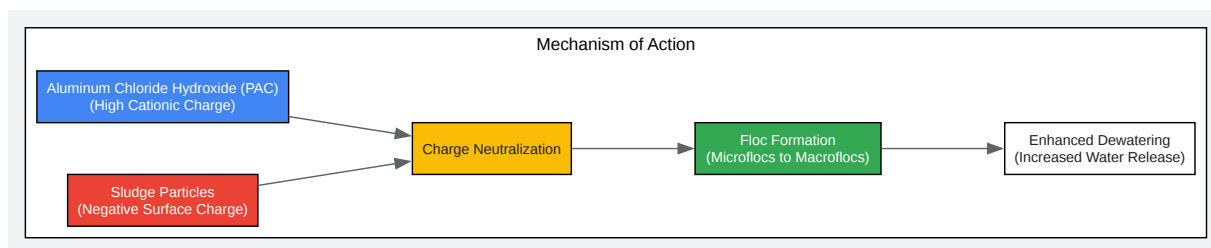
Materials:

- Conditioned sludge sample (from Protocol 1)
- Buchner funnel apparatus
- Filter paper of a specified grade
- Graduated cylinder
- Vacuum flask
- Vacuum pump with a pressure gauge
- Stopwatch

Procedure:

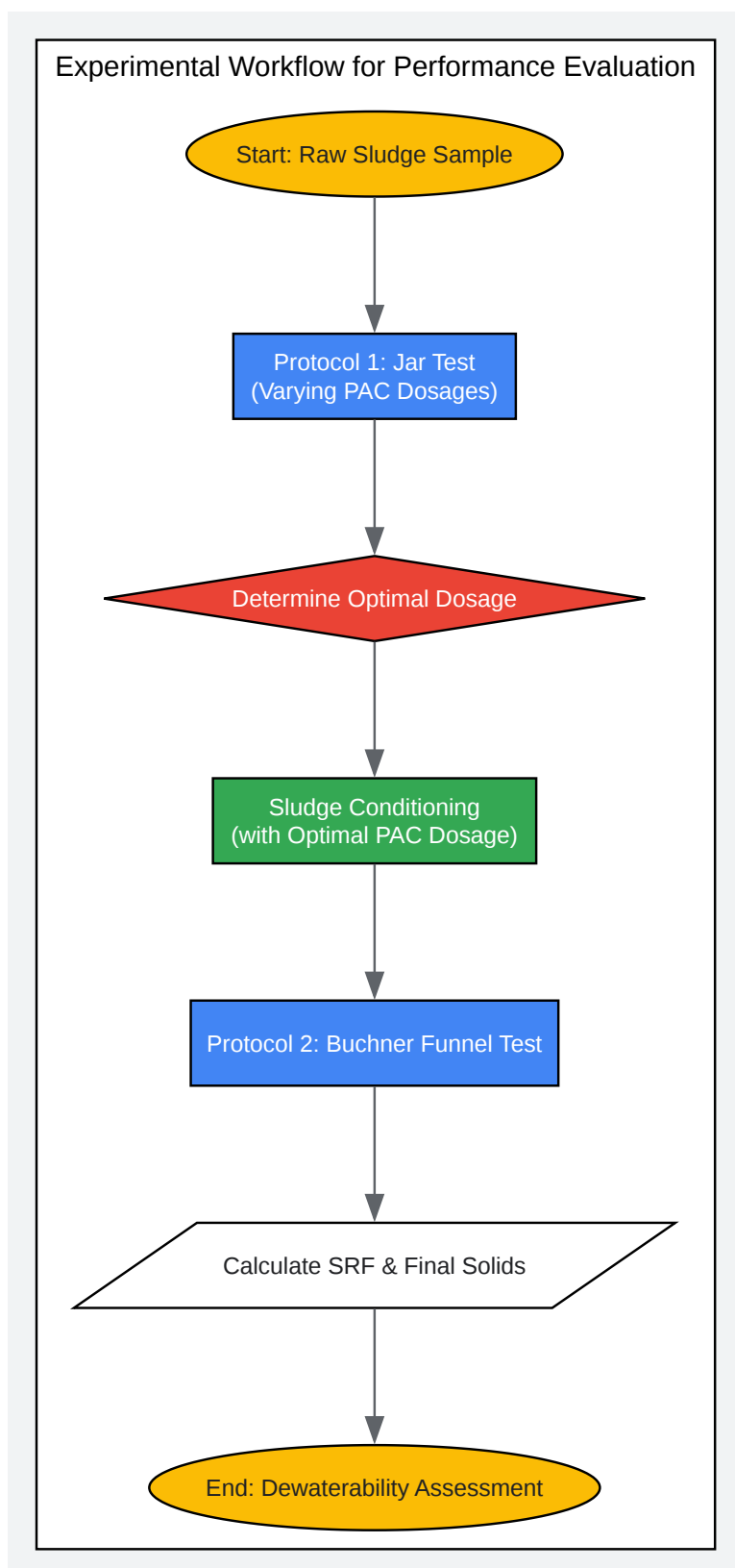
- Apparatus Setup: Assemble the Buchner funnel apparatus with the filter paper seated firmly in the funnel.
- Sample Addition: Pour a known volume of the conditioned sludge sample into the Buchner funnel.
- Vacuum Application: Simultaneously start the stopwatch and apply a constant vacuum pressure.
- Filtrate Collection: Record the volume of filtrate collected at regular time intervals until the vacuum breaks (i.e., the sludge cake begins to crack).
- SRF Calculation: The Specific Resistance to Filtration is calculated from the slope of a plot of  $t/V$  versus  $V$  (where  $t$  is time and  $V$  is the volume of filtrate).
- Cake Solids Analysis: After the filtration is complete, measure the moisture content of the resulting sludge cake to determine the final solids concentration.

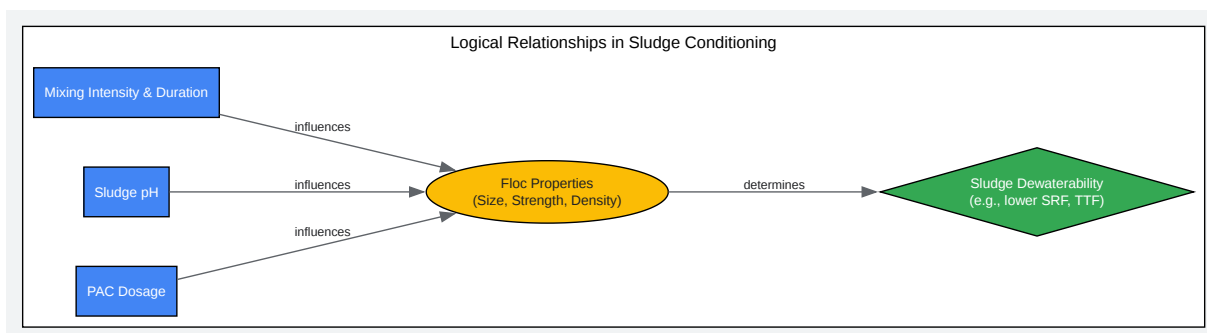
## Visualizations



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Caption: Mechanism of aluminum chloride hydroxide in sludge dewatering.





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